

In-depth Technical Guide: Acid Red 426 (CAS 118548-20-2) - Research Applications

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Compound of Interest

Compound Name: Acid red 426

Cat. No.: B1168847

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Notice to the Reader: Despite a comprehensive search of scientific literature and chemical databases, there is a significant lack of publicly available information regarding the specific research applications of **Acid Red 426** (CAS number 118548-20-2). The information that is available primarily pertains to its industrial use as a dye. Consequently, this guide cannot provide the detailed experimental protocols, quantitative data, and signaling pathway diagrams requested for a research-focused audience.

This document aims to provide a general overview based on the limited available data and the broader context of acid dyes in research.

Chemical and Physical Properties

Acid Red 426 is an acid dye, a class of dyes that are typically sodium salts of sulfonic acids. These dyes are anionic, meaning they carry a negative charge. This property is central to their application in staining and dyeing.

Property	Value	Source
CAS Number	118548-20-2	[1]
Synonyms	C.I. Acid Red 426, Telon Red BR-CL, Telon Red BR-CL 250	[1]
Molecular Formula	Not consistently reported	
Appearance	Powder	[2]
Solubility	Soluble in water	[3]

Industrial Applications

The primary documented use of **Acid Red 426** is in the industrial sector, particularly for dyeing textiles such as wool, silk, and nylon, as well as in the formulation of inks.[2][3] Its application in these fields relies on the electrostatic interaction between the anionic dye molecules and the cationic sites on the fibers.

Potential Research Applications (General Context of Acid Dyes)

While specific research applications for **Acid Red 426** are not documented, acid dyes, in general, are utilized in various biological and chemical research areas. These applications are based on their ability to bind to positively charged molecules, primarily proteins.

Histological Staining

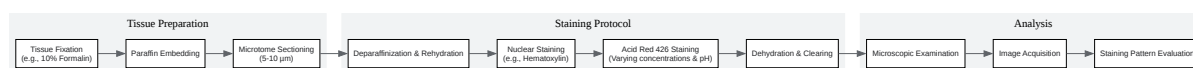
Acid dyes are fundamental reagents in histology for staining cytoplasm, connective tissue, and other extracellular matrix components.[4] They serve as counterstains to basic dyes (which stain cell nuclei). For instance, eosin, a widely used acid dye, stains the cytoplasm and collagen pink, providing contrast to the blue-purple of hematoxylin-stained nuclei. It is plausible that **Acid Red 426** could be investigated for similar purposes, though no such studies have been found.

Protein Quantification

The principle of dye-binding to proteins can be adapted for quantitative analysis. Spectrophotometric methods can be developed based on the change in absorbance when an acid dye binds to a protein. However, there is no evidence of **Acid Red 426** being used in established protein quantification assays.

Experimental Workflows and Methodologies (Hypothetical)

Given the absence of specific protocols for **Acid Red 426**, a hypothetical workflow for its evaluation as a histological stain is presented below. This is a generalized procedure and would require significant optimization.



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Caption: Hypothetical workflow for evaluating **Acid Red 426** as a histological stain.

Signaling Pathways

There is no information available to suggest that **Acid Red 426** is involved in or used to study any biological signaling pathways.

Conclusion

The available data on **Acid Red 426** (CAS 118548-20-2) is currently insufficient to produce a detailed technical guide for a research audience. Its applications appear to be confined to industrial dyeing processes. While the general properties of acid dyes suggest potential utility in biological staining, no specific research has been published to validate such applications for **Acid Red 426**. Researchers interested in the potential of this dye would need to undertake foundational studies to determine its efficacy and specificity in a research context.

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